

# triphenyl vinyl tin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Triphenyl vinyl tin

Cat. No.: B15342292

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## Technical Overview of Triphenyl Vinyl Tin

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of compound identifiers and properties is paramount. This document provides a concise summary of the key quantitative data for **triphenyl vinyl tin**.

## Compound Identification and Properties

The following table summarizes the Chemical Abstracts Service (CAS) Registry Number and the molecular weight for **triphenyl vinyl tin**.

| Identifier        | Value                              | Reference |
|-------------------|------------------------------------|-----------|
| CAS Number        | 2117-48-8                          | [1]       |
| Molecular Weight  | 377.067 g/mol                      | [1]       |
| Molecular Formula | C <sub>20</sub> H <sub>18</sub> Sn | [1]       |

As an AI, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows. The creation of such detailed and specific technical documentation requires hands-on experimental data and intricate knowledge of specific research contexts, which is beyond my current capabilities.

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## References

- 1. Triphenyl vinyl tin [webbook.nist.gov]
- To cite this document: BenchChem. [triphenyl vinyl tin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15342292#triphenyl-vinyl-tin-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15342292#triphenyl-vinyl-tin-cas-number-and-molecular-weight)

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